

An In-Depth Technical Guide to BDP FL Amine: Properties, Reactivity, and Applications

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Compound of Interest

Compound Name: *BDP FL amine*

CAS No.: *2183473-03-0*

Cat. No.: *B605989*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

BDP FL amine is a fluorescent labeling reagent centered on the boron-dipyrromethene (BODIPY) core, a class of fluorophores renowned for their exceptional photophysical properties. Characterized by a primary amine group, this molecule serves as a versatile building block for the synthesis of custom fluorescent probes and conjugates. Its bright, photostable, green fluorescence, coupled with its reactivity towards electrophilic groups, makes it an invaluable tool in biological research and drug development. This guide provides an in-depth exploration of the physicochemical properties of **BDP FL amine**, the chemical principles governing its reactivity, and detailed, field-proven protocols for its application in creating fluorescently-labeled molecules for advanced imaging and analysis.

Introduction to the BODIPY FL Core

The foundation of **BDP FL amine** is the BODIPY fluorophore, chemically known as 4,4-difluoro-4-bora-3a,4a-diaza-s-indacene.[1] This dye class is distinguished by a set of highly

advantageous photophysical properties that often surpass those of traditional fluorophores like fluorescein.[2]

Key Advantages of the BODIPY Core:

- **High Fluorescence Quantum Yield:** BODIPY dyes are exceptionally efficient at converting absorbed light into emitted fluorescence, with quantum yields often approaching 1.0, even in aqueous environments.[1][2][3] This translates to brighter signals and higher sensitivity.
- **Sharp Excitation and Emission Spectra:** The narrow spectral bandwidths of BODIPY dyes reduce spectral overlap in multicolor imaging experiments and increase signal-to-noise ratios.[1][4][5]
- **Environmental Insensitivity:** Unlike fluorescein, the fluorescence of the BODIPY core is largely insensitive to changes in pH and solvent polarity, providing more reliable and quantifiable data across different experimental conditions.[6][7]
- **High Photostability:** BODIPY dyes are more resistant to photobleaching than many other fluorophores, allowing for longer exposure times and more robust time-lapse imaging.[8]
- **Chemical Versatility:** The BODIPY core can be chemically modified at multiple positions, allowing for the fine-tuning of its spectral properties and the introduction of reactive functional groups.[1][5]

BDP FL amine incorporates these features into a molecule designed for covalent bond formation, enabling the stable and permanent fluorescent tagging of target molecules.

BDP FL Amine: Physicochemical and Spectral Properties

BDP FL amine is specifically the BODIPY FL dye functionalized with a primary amine (-NH₂), typically via a short alkane spacer (e.g., a C3 propylamine linker). This amine group is the key to its utility as a labeling reagent.

Property	Value	Source(s)
Chemical Name	BDP FL amine	[9][10][11]
Excitation Maximum (λ_{ex})	~503 nm	[2][9][10]
Emission Maximum (λ_{em})	~509 - 513 nm	[9][10][12]
Molar Extinction Coefficient (ϵ)	~80,000 - 92,000 M ⁻¹ cm ⁻¹	[2][9][10]
Fluorescence Quantum Yield (Φ)	~0.97	[9][10][13]
Molecular Weight	~426.7 g/mol (varies with linker)	[10][11]
Solubility	Good in DMSO, DMF, Methanol, Water	[9][10][13]

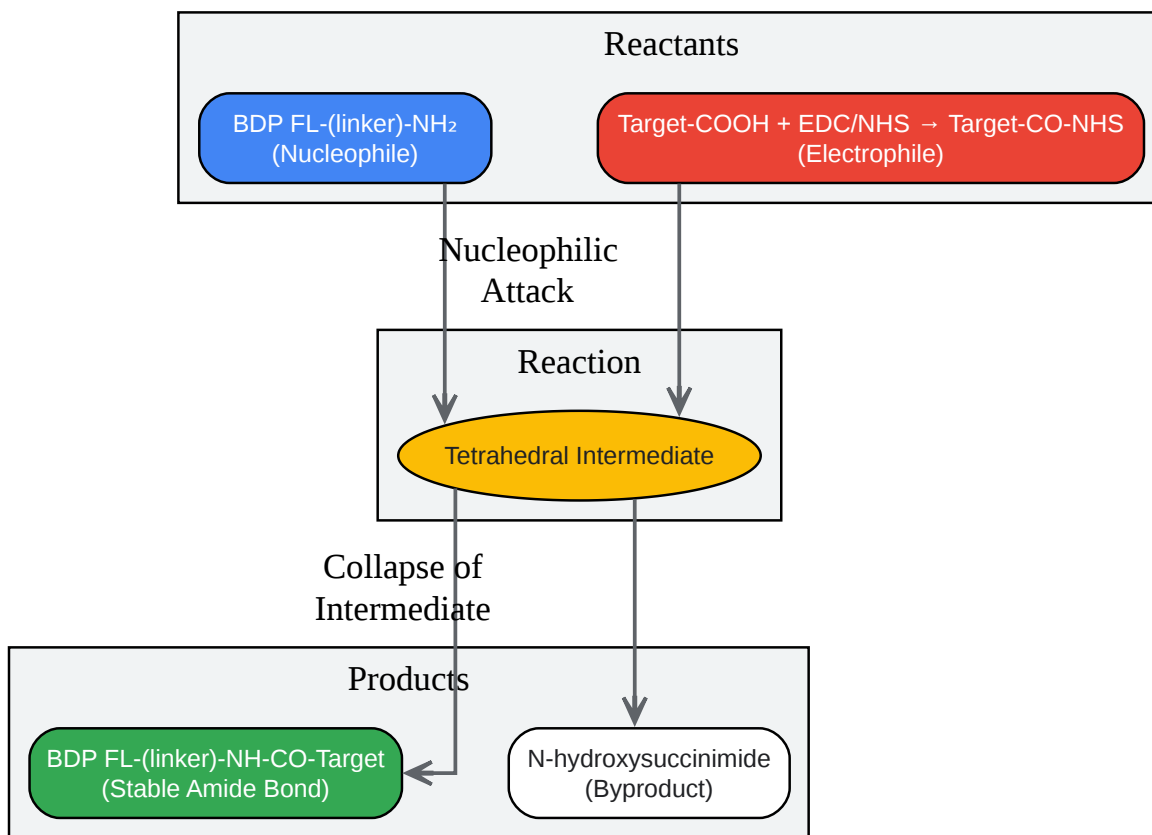
A Critical Clarification: It is essential to distinguish **BDP FL Amine** from BDP FL NHS Ester.

- **BDP FL Amine** (this guide's topic) possesses a nucleophilic amine group. It is used to label molecules that have been activated with an amine-reactive group (e.g., an NHS ester).
- BDP FL NHS Ester is an amine-reactive dye. It possesses an electrophilic N-hydroxysuccinimidyl ester group and is used to label molecules containing primary amines, such as proteins.[4][8][14][15]

Core Reactivity: The Nucleophilic Amine

The utility of **BDP FL amine** stems from the nucleophilic character of its terminal primary amine. This amine readily attacks electrophilic centers to form stable covalent bonds. The most common application involves the formation of a stable amide bond by reacting with a carboxylic acid that has been activated, typically as an N-hydroxysuccinimidyl (NHS) ester.

The reaction mechanism is a nucleophilic acyl substitution.[16] The lone pair of electrons on the amine nitrogen attacks the carbonyl carbon of the NHS ester. This forms a tetrahedral intermediate which then collapses, releasing the stable N-hydroxysuccinimide leaving group and forming the final, highly stable amide bond.[16]



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Caption: Reaction of **BDP FL amine** with an NHS-ester activated molecule.

Applications & Methodologies: Synthesizing Custom Fluorescent Probes

The primary application of **BDP FL amine** is the fluorescent labeling of molecules containing carboxylic acids, such as small molecule drugs, metabolites, or specific sites on proteins. This is typically achieved through carbodiimide chemistry.

Gold-Standard Protocol: Labeling a Carboxylic Acid with BDP FL Amine via EDC/NHS Chemistry

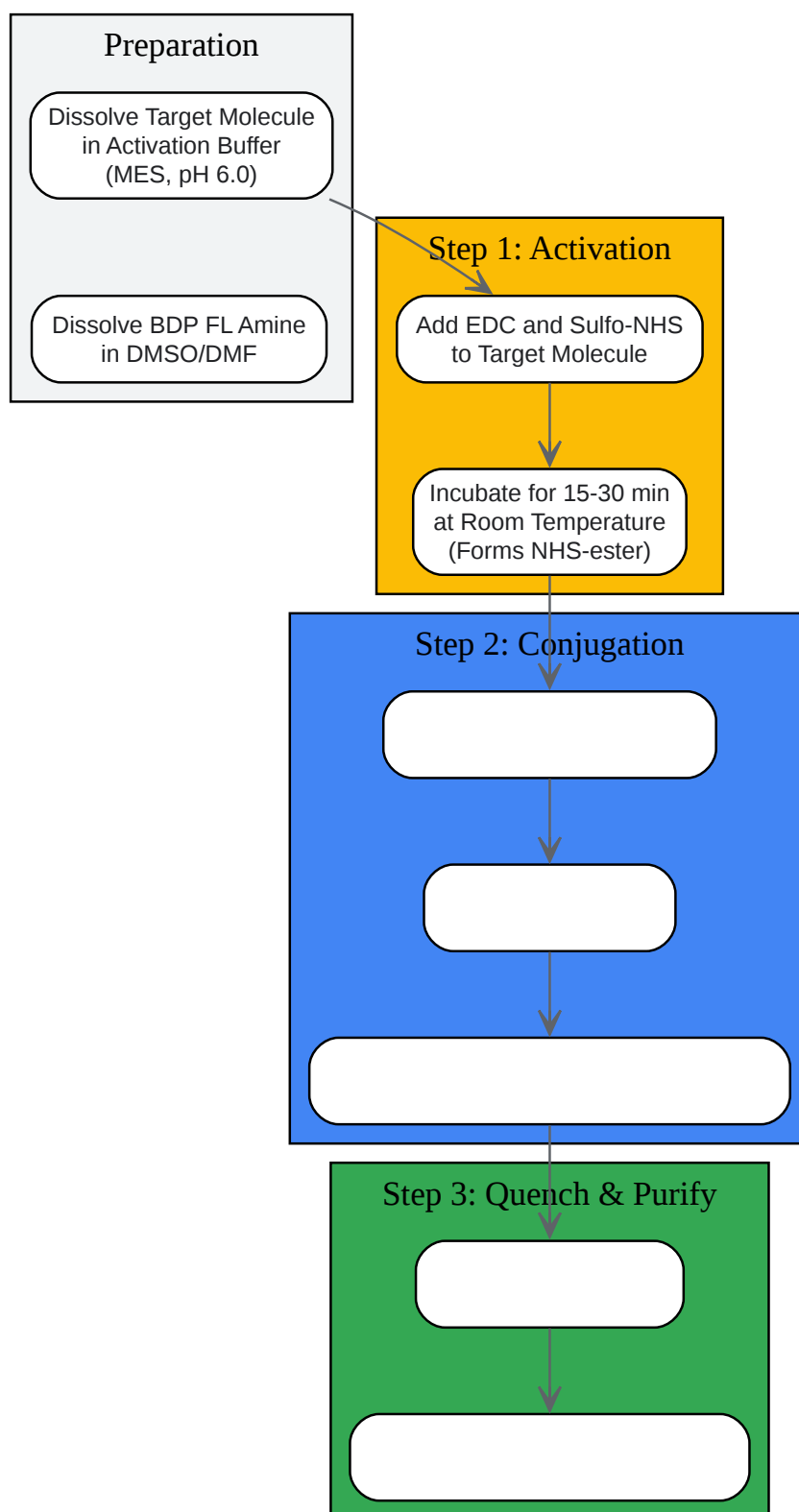
This two-step protocol is designed to maximize conjugation efficiency and minimize side reactions.[17] First, the carboxylic acid on the target molecule is activated with EDC (1-Ethyl-3-

(3-dimethylaminopropyl)carbodiimide) and Sulfo-NHS to form a semi-stable amine-reactive ester. Second, **BDP FL amine** is added to form the final conjugate.

Materials:

- Target molecule with a carboxylic acid group
- **BDP FL Amine** (e.g., from Lumiprobe, BroadPharm)
- EDC (EDAC)[[17](#)]
- (Sulfo)-NHS (N-hydroxysulfosuccinimide)
- Activation Buffer: 0.1 M MES, pH 6.0[[17](#)]
- Reaction Buffer: 0.1 M Sodium Phosphate, pH 7.2-7.5
- Quenching Buffer: 1 M Tris-HCl, pH 8.5
- Anhydrous DMSO or DMF for dissolving dye
- Purification system (e.g., HPLC, column chromatography)

Workflow Diagram:



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Caption: Workflow for labeling a carboxylic acid with **BDP FL Amine**.

Step-by-Step Methodology:

- Preparation:
 - Dissolve your target molecule containing a carboxylic acid in Activation Buffer (0.1 M MES, pH 6.0) to a concentration of 1-10 mg/mL. Causality: The acidic pH of MES buffer (pH 4.7-6.0) is optimal for the EDC reaction while increasing the stability of the resulting NHS-ester intermediate.[17]
 - Prepare a 10 mg/mL stock solution of **BDP FL amine** in anhydrous DMSO or DMF.
- Activation of the Carboxylic Acid:
 - Add a 5 to 10-fold molar excess of EDC and a 2 to 5-fold molar excess of Sulfo-NHS to the dissolved target molecule.
 - Incubate the reaction for 15-30 minutes at room temperature. Causality: EDC activates the carboxyl group to form a highly reactive O-acylisourea intermediate.[17] Sulfo-NHS reacts with this intermediate to form a more stable ester, which is less susceptible to hydrolysis in the aqueous buffer, thereby improving the efficiency of the subsequent reaction with the amine.[17]
- Conjugation with **BDP FL Amine**:
 - Add a 1.5 to 5-fold molar excess of the dissolved **BDP FL amine** to the activated molecule solution.
 - Immediately adjust the pH of the reaction mixture to 7.2-7.5 using the Reaction Buffer. Causality: While the activation step is more efficient at a slightly acidic pH, the nucleophilic attack by the primary amine of BDP FL is much more efficient at a neutral to slightly basic pH, where the amine is deprotonated and thus more nucleophilic.
 - Allow the reaction to proceed for at least 2 hours at room temperature, or overnight at 4°C, protected from light.
- Quenching and Purification:

- (Optional but recommended) Quench any unreacted NHS esters by adding Quenching Buffer (e.g., Tris or hydroxylamine) and incubating for 30 minutes.
- Purify the BDP FL-labeled conjugate from unreacted dye and byproducts. Reverse-phase HPLC is the most effective method for small molecules, while size-exclusion chromatography may be suitable for larger molecules.
- Validation:
 - Confirm the successful conjugation using mass spectrometry to identify the correct molecular weight of the product.
 - Use UV-Vis spectrophotometry to measure the absorbance of the dye (~503 nm) and the target molecule (if it has an absorbance signature) to estimate the degree of labeling.

Considerations for Experimental Design

- Stoichiometry: The molar ratios of EDC/NHS to the target molecule and of **BDP FL amine** to the target molecule are critical. Optimization may be required. Start with a 5-fold molar excess of activating agents and a 2-fold molar excess of **BDP FL amine**.
- Solvent Choice: **BDP FL amine** is soluble in polar organic solvents like DMSO and DMF.[9][10][13] When adding it to an aqueous reaction, ensure the final concentration of the organic solvent is low (typically <10%) to prevent precipitation of the target molecule (especially proteins).
- Hydrolysis: The activated O-acylisourea and NHS-ester intermediates are susceptible to hydrolysis in aqueous solutions.[18] Therefore, the addition of **BDP FL amine** should follow the activation step without undue delay.
- Purification: Thorough purification is essential to remove free, unconjugated **BDP FL amine**, which can lead to high background fluorescence and false-positive signals in downstream applications.

Conclusion

BDP FL amine is a high-performance fluorescent reagent that serves as a fundamental building block for creating custom-tailored probes. Its superior photophysical properties, inherited from the BODIPY core, ensure bright and stable signals. By understanding the principles of carbodiimide chemistry and following validated protocols, researchers can effectively conjugate **BDP FL amine** to carboxylic acid-containing molecules, enabling a wide array of applications in high-resolution cellular imaging, biochemical assays, and the development of targeted diagnostic and therapeutic agents.

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